

Physical and chemical properties of Orientanol A

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Orientanol A*

Cat. No.: *B1159813*

[Get Quote](#)

Orientanol A: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Orientanol A is a naturally occurring pterocarpán, a type of isoflavonoid, first isolated from the wood of *Erythrina orientalis* (now more commonly known as *Erythrina variegata*)[1]. As a member of the flavonoid family, a class of compounds known for a wide array of biological activities, **Orientanol A** is of significant interest to the scientific community. This technical guide provides a detailed overview of the known physical and chemical properties of **Orientanol A**, its natural sources, and a summary of its biological activities. Detailed experimental protocols for its isolation and characterization, as described in the primary literature, are also presented. The information is structured to be a valuable resource for researchers in natural product chemistry, pharmacology, and drug development.

Physical and Chemical Properties

Orientanol A is a complex heterocyclic compound. Its core structure is a pterocarpán skeleton, characterized by a tetracyclic ring system. Key physical and chemical properties are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C ₂₁ H ₂₄ O ₇	[Phytochemistry, 1997]
Molecular Weight	388.41 g/mol	[Phytochemistry, 1997]
Appearance	Colorless Needles	[Phytochemistry, 1997]
Melting Point	228-230 °C	[Phytochemistry, 1997]
Optical Rotation	[α] _D ²⁵ -263° (c 0.1, MeOH)	[Phytochemistry, 1997]
CAS Number	190381-82-9	[1]
Chemical Class	Isoflavonoid (Pterocarpan)	[1]
Solubility	Soluble in methanol, chloroform, dichloromethane, ethyl acetate, DMSO, and acetone.	[1]

Spectroscopic Data

The structure of **Orientanol A** was elucidated using a combination of spectroscopic techniques, including Mass Spectrometry, ¹H-NMR, and ¹³C-NMR.

Mass Spectrometry

High-resolution mass spectrometry is crucial for determining the elemental composition of a molecule.

Ion	m/z (Observed)	Formula
[M] ⁺	388.1521	C ₂₁ H ₂₄ O ₇
Fragment	370	C ₂₁ H ₂₂ O ₆
Fragment	355	C ₂₀ H ₁₉ O ₆
Fragment	313	C ₁₈ H ₁₇ O ₅
Fragment	177	C ₁₀ H ₁₁ O ₃
Fragment	164	C ₉ H ₈ O ₃
Fragment	149	C ₈ H ₅ O ₃

Data sourced from the original structure elucidation paper (Phytochemistry, 1997).

NMR Spectroscopy

¹H and ¹³C NMR data provide detailed information about the carbon-hydrogen framework of **Orientanol A**. The following data were recorded in acetone-d₆.

¹H-NMR Spectroscopic Data (Acetone-d₆)

Proton	Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz
H-1	6.42	d	2.5
H-2	6.61	dd	8.5, 2.5
H-4	6.40	d	2.5
H-6ax	4.25	dd	11.0, 5.0
H-6eq	3.65	t	11.0
H-6a	3.58	m	
H-7	7.15	d	8.5
H-10	6.40	d	2.5
H-11a	5.48	d	6.5
3-OMe	3.77	s	
H-2'	3.15	d	5.0
H-1'	1.15	s	
H-4'	1.20	s	
H-5'	1.25	s	

Data sourced from Phytochemistry, 1997 and a 2024 study on *E. fusca* phytochemicals.[2]

¹³C-NMR Spectroscopic Data (Acetone-d₆)

Carbon	Chemical Shift (δ) ppm
C-1	103.8
C-1a	159.2
C-2	113.1
C-3	160.9
C-4	96.6
C-4a	157.0
C-6	67.2
C-6a	40.5
C-7	124.9
C-7a	118.0
C-8	131.2
C-9	106.5
C-10	109.8
C-10a	156.5
C-11a	79.8
3-OMe	55.6
C-1'	78.6
C-2'	72.9
C-3'	27.1
C-4'	26.1
C-5'	25.0

Data sourced from Phytochemistry, 1997 and confirmed in a 2018 review on NMR data integrity.[3]

Natural Sources and Isolation

Orientanol A is a natural product found in several species of the genus *Erythrina*.

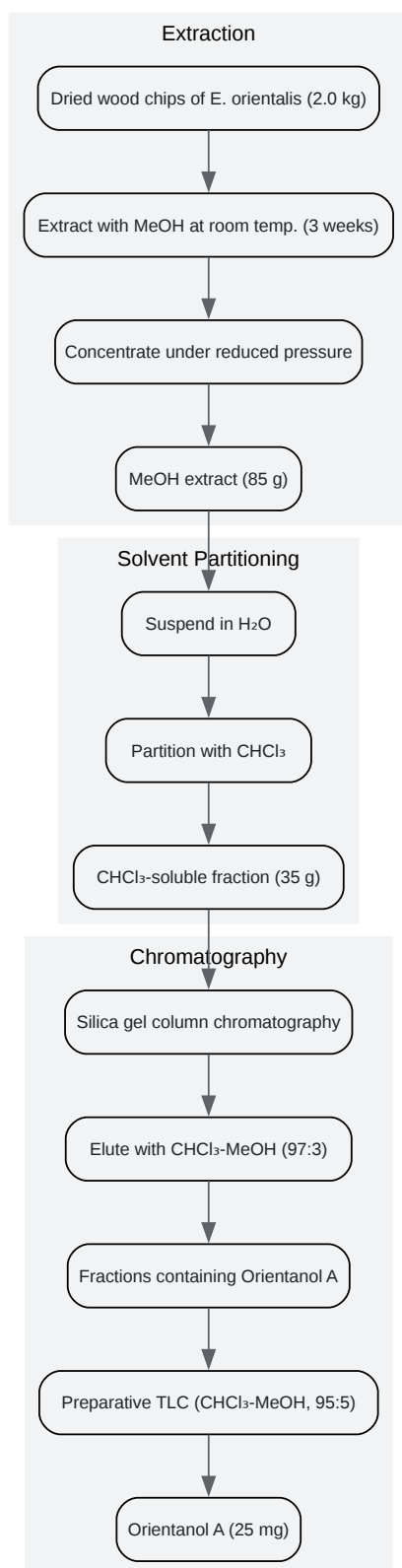
Known Plant Sources:

- *Erythrina orientalis* (syn. *Erythrina variegata*) (Wood)[[1](#)]
- *Erythrina fusca* (Flower)[[2](#)]
- *Erythrina sigmoidea* (Stem Bark)

Experimental Protocol: Isolation of Orientanol A

The following protocol is based on the first reported isolation of **Orientanol A** from the wood of *Erythrina orientalis*.

Workflow for the Isolation of **Orientanol A**



[Click to download full resolution via product page](#)

Caption: Isolation workflow for **Orientanol A**.

Methodology:

- **Extraction:** Dried and chipped wood of *Erythrina orientalis* (2.0 kg) was extracted with methanol at room temperature for three weeks. The solvent was then evaporated under reduced pressure to yield a crude methanol extract (85 g).
- **Solvent Partitioning:** The methanol extract was suspended in water and partitioned with chloroform (CHCl_3). The chloroform-soluble fraction (35 g) was collected for further purification.
- **Column Chromatography:** The CHCl_3 fraction was subjected to column chromatography on silica gel. Elution with a solvent system of CHCl_3 -MeOH (97:3) yielded fractions containing **Orientanol A**.
- **Purification:** The collected fractions were further purified by preparative thin-layer chromatography (TLC) using a CHCl_3 -MeOH (95:5) solvent system to afford pure **Orientanol A** (25 mg).

Biological Activity

The biological activities of **Orientanol A** have not been extensively studied. However, related compounds from the *Erythrina* genus have demonstrated notable bioactivities.

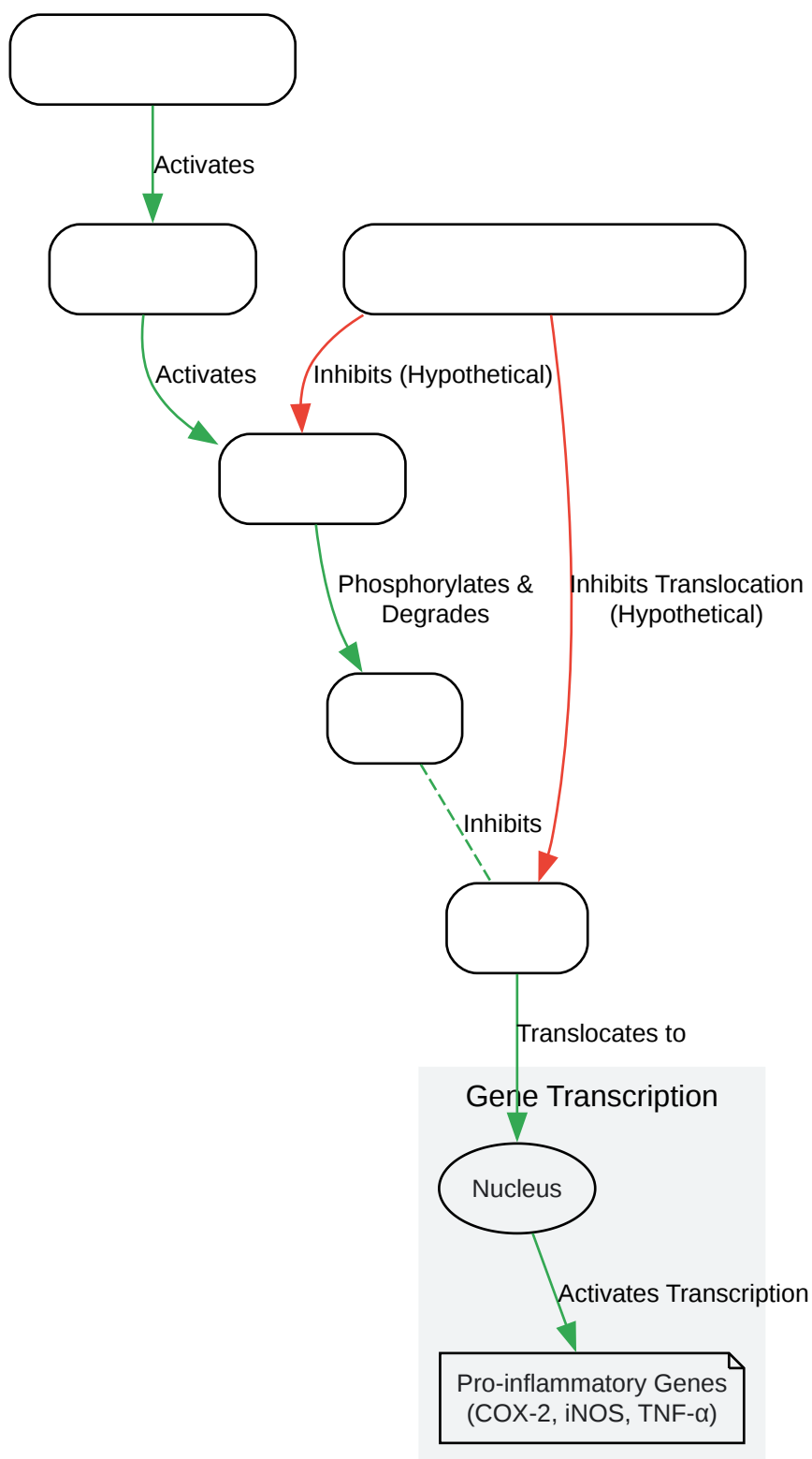
Antibacterial Activity: In a study evaluating compounds from *Erythrina fusca*, **Orientanol A** was found to be inactive against both *Staphylococcus aureus* and methicillin-resistant *S. aureus* (MRSA) at concentrations exceeding 200 mg/L[1]. It is important to note that other pterocarpanes isolated from *Erythrina* species, such as Orientanol B, have shown significant anti-MRSA activity[4].

Cytotoxic and Anti-inflammatory Activities: Currently, there is no specific data available in the scientific literature regarding the cytotoxic or anti-inflammatory properties of **Orientanol A**. However, flavonoids as a class are well-known for their potential in these areas, suggesting that **Orientanol A** could be a candidate for future investigation.

Signaling Pathways

To date, no specific signaling pathways have been elucidated for **Orientanol A**. As a member of the flavonoid class, it may potentially interact with various cellular signaling cascades that are known to be modulated by other flavonoids. These often include pathways related to inflammation and cell survival, such as the NF- κ B and MAPK pathways. The diagram below illustrates a generalized signaling pathway often associated with the anti-inflammatory effects of flavonoids.

Generalized Anti-Inflammatory Signaling Pathway for Flavonoids



[Click to download full resolution via product page](#)

Caption: Generalized flavonoid anti-inflammatory pathway.

Disclaimer: This diagram represents a general mechanism by which many flavonoids exert anti-inflammatory effects. The specific interaction of **Orientanol A** with these or any other signaling pathways has not been experimentally confirmed.

Conclusion

Orientanol A is a well-characterized pterocarpan from the Erythrina genus with defined physical, chemical, and spectroscopic properties. While its own biological activity profile is currently limited, the known activities of structurally related compounds suggest that further investigation into its pharmacological potential is warranted. This guide serves as a foundational resource for researchers interested in exploring the properties and potential applications of this natural product.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Erythrina orientalis - Wikipedia [en.wikipedia.org]
- 2. alchetron.com [alchetron.com]
- 3. Erythrina variegata - Wikipedia, la enciclopedia libre [es.wikipedia.org]
- 4. The value of universally available raw NMR data for transparency, reproducibility, and integrity in natural product research - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Physical and chemical properties of Orientanol A]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1159813#physical-and-chemical-properties-of-orientanol-a]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com